

Application Notes: The Role of Titanium Triisostearoylisopropoxide in Cosmetic Formulations

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Compound of Interest

Compound Name: *Titanium triisostearoylisopropoxide*

Cat. No.: *B008528*

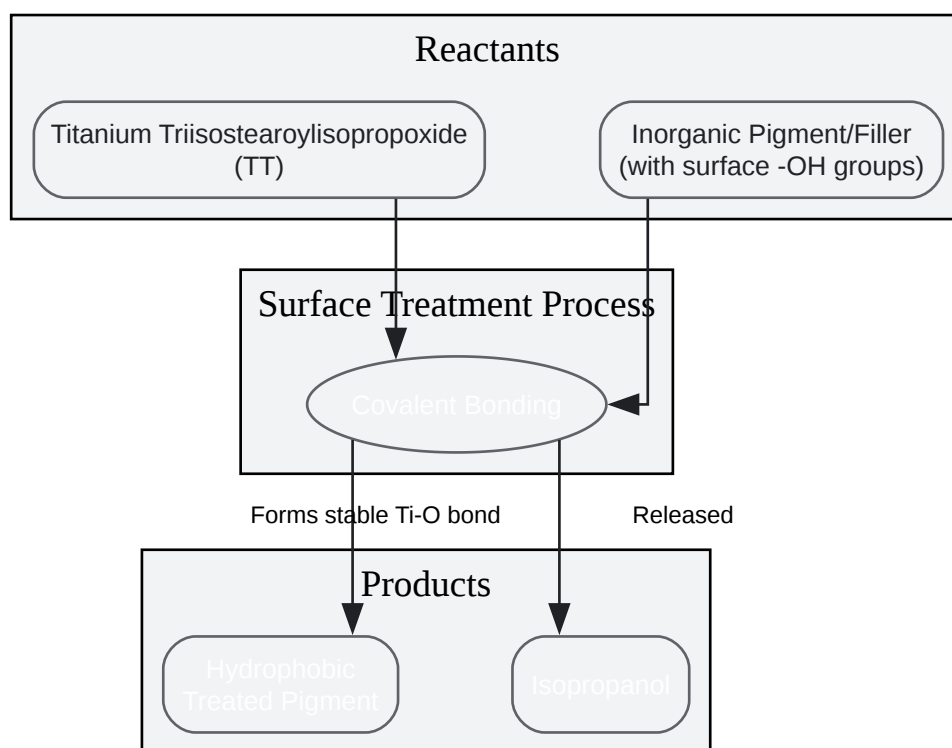
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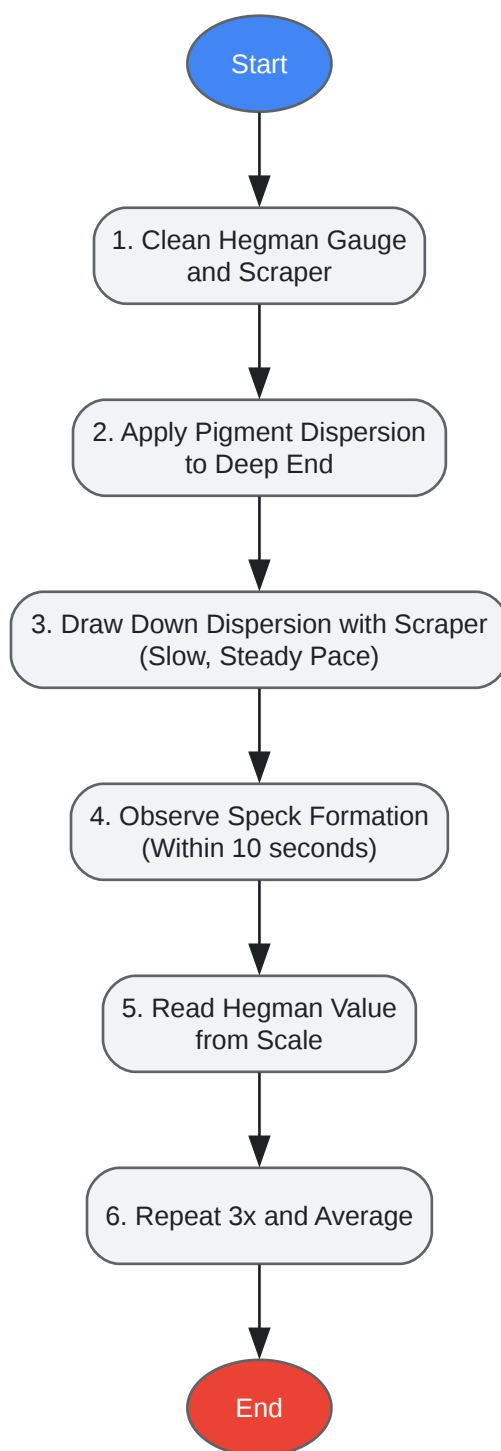
Introduction

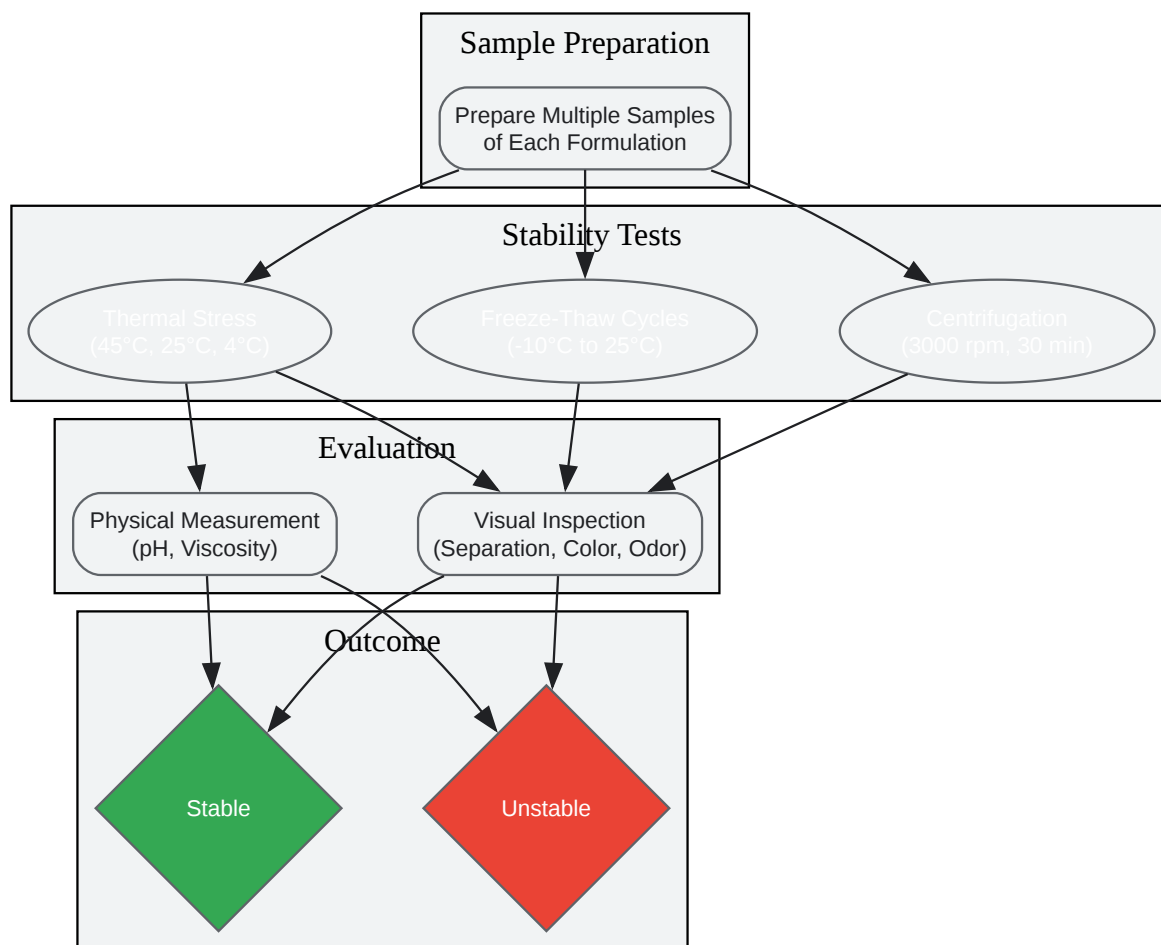
Titanium triisostearoylisopropoxide (CAS No. 61417-49-0), hereafter referred to as TT, is a versatile organo-titanate compound extensively utilized in the cosmetics industry. Its primary function is as a surface modifying and coupling agent for pigments and fillers.[1][2][3][4] By chemically bonding to the surface of inorganic particles, TT dramatically alters their surface chemistry from hydrophilic to lipophilic.[3][4] This transformation is fundamental to achieving superior performance in a wide range of cosmetic formulations, particularly in color cosmetics and sunscreens.[5][6] These application notes provide an in-depth overview of the functional benefits, mechanisms of action, and formulation guidelines for TT.

Mechanism of Action

TT functions by creating a covalent bond with the hydroxyl groups present on the surface of inorganic pigments and fillers such as titanium dioxide, iron oxides, and talc.[7][8][9][10] The isopropoxy group on the titanium atom is reactive and is lost during the reaction with the particle surface, forming a stable Ti-O-pigment bond.[9] The remaining three long-chain isostearoyl groups orient outwards, creating a dense, hydrophobic layer around the particle.[11] This lipophilic coating reduces the surface energy of the particles, preventing their re-agglomeration and promoting their dispersion in the oil phase of a cosmetic formulation.[4][11]







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